

An In-depth Technical Guide to Ethyl 3-ethoxybenzoate

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Compound of Interest

Compound Name: Ethyl 3-ethoxybenzoate

CAS No.: 5432-17-7

Cat. No.: B1582107

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This guide provides a comprehensive technical overview of **Ethyl 3-ethoxybenzoate**, a benzoate ester with significant potential in synthetic chemistry and drug discovery. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed insights into its chemical identity, physicochemical properties, synthesis, spectral characterization, and safety protocols.

Chemical Identity and Structure

Ethyl 3-ethoxybenzoate is an organic compound classified as a benzoate ester. The structure features a central benzene ring substituted with an ethoxy group at the meta-position (C3) and an ethyl ester group at the C1 position. This arrangement of functional groups dictates its reactivity and physical properties, making it a valuable intermediate in organic synthesis.

The IUPAC name for this compound is **ethyl 3-ethoxybenzoate**.^[1] It is also known by other synonyms such as Ethyl m-ethoxybenzoate and 3-Ethoxybenzoic acid ethyl ester.^[1]

The structural and identifying information for **Ethyl 3-ethoxybenzoate** is summarized in the table below.

Identifier	Value	Source
IUPAC Name	ethyl 3-ethoxybenzoate	PubChem[1]
CAS Number	5432-17-7	PubChem[1]
Molecular Formula	C ₁₁ H ₁₄ O ₃	PubChem[1]
Molecular Weight	194.23 g/mol	PubChem[1]
Canonical SMILES	<chem>CCOC1=CC=CC(=C1)C(=O)OCC</chem>	PubChem[1]
InChI Key	BQXRZUDSLFBQDX-UHFFFAOYSA-N	PubChem[1]

The chemical structure of **Ethyl 3-ethoxybenzoate** is depicted in the following diagram:

Caption: 2D structure of **Ethyl 3-ethoxybenzoate**.

Physicochemical Properties

The physicochemical properties of a compound are critical for its application in drug discovery and development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. While experimental data for **Ethyl 3-ethoxybenzoate** is limited, its properties can be predicted and compared to similar structures.

Property	Value	Notes
Appearance	Colorless to pale yellow liquid	Based on analogous compounds like ethyl benzoate.[2]
Boiling Point	Not available	The related compound, ethyl 3-hydroxybenzoate, has a boiling point of 187-188 °C at 31 mmHg.[3]
Melting Point	Not available	The related compound, ethyl 3-hydroxybenzoate, has a melting point of 71-73 °C.[3]
Solubility	Insoluble in water, soluble in most organic solvents	Based on the properties of ethyl benzoate.[2][4]
XLogP3	2.9	Computed by XLogP3 3.0.[1]

Synthesis of Ethyl 3-ethoxybenzoate

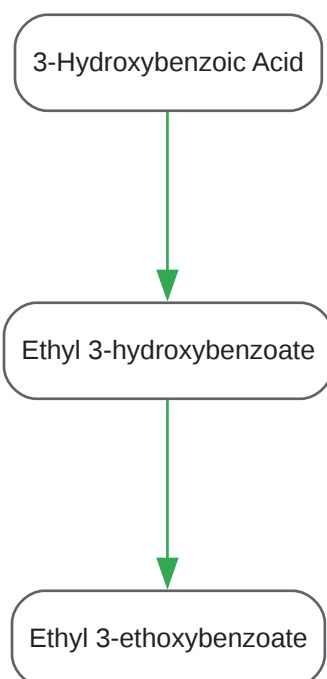
A common and efficient method for the synthesis of **Ethyl 3-ethoxybenzoate** involves a two-step process starting from 3-hydroxybenzoic acid. This process includes an initial esterification followed by a Williamson ether synthesis.

Synthetic Workflow

The overall synthetic scheme is presented below:

Ethyl Iodide, K_2CO_3
Acetone, Reflux

Ethanol, H_2SO_4 (cat.)
Reflux



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Caption: Synthetic workflow for **Ethyl 3-ethoxybenzoate**.

Step-by-Step Experimental Protocol

Step 1: Fischer Esterification of 3-Hydroxybenzoic Acid

This initial step converts the carboxylic acid functionality of 3-hydroxybenzoic acid into an ethyl ester. The use of a strong acid catalyst, such as sulfuric acid, is crucial for this reaction.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 3-hydroxybenzoic acid in an excess of absolute ethanol.

- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the mixture to room temperature and remove the excess ethanol under reduced pressure.
- **Extraction:** Dissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution to neutralize the acidic catalyst, followed by a brine wash.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield crude Ethyl 3-hydroxybenzoate. Further purification can be achieved by column chromatography.

Step 2: Williamson Ether Synthesis

This step introduces the ethoxy group at the C3 position of the benzene ring.

- **Reaction Setup:** Dissolve the purified Ethyl 3-hydroxybenzoate in a suitable polar aprotic solvent, such as acetone, in a round-bottom flask.
- **Base and Alkylating Agent Addition:** Add potassium carbonate as a base, followed by the addition of an ethylating agent like ethyl iodide.
- **Reflux:** Heat the mixture to reflux and stir for several hours until the reaction is complete (monitored by TLC).
- **Work-up:** Cool the reaction mixture and filter to remove the inorganic salts.
- **Extraction:** Concentrate the filtrate and dissolve the residue in an organic solvent. Wash with water and brine.
- **Purification:** Dry the organic layer, concentrate, and purify the crude product by column chromatography to obtain pure **Ethyl 3-ethoxybenzoate**.

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the structure and purity of the synthesized **Ethyl 3-ethoxybenzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the two ethoxy groups, and the ethyl ester group. The aromatic protons will appear as multiplets in the downfield region. The two methylene groups of the ethoxy and ester functions will appear as quartets, while the two methyl groups will be visible as triplets.
- ^{13}C NMR: The carbon NMR spectrum will display distinct peaks for the carbonyl carbon of the ester, the aromatic carbons (with those attached to oxygen atoms appearing more downfield), and the aliphatic carbons of the ethyl groups.

Mass Spectrometry (MS)

The mass spectrum of **Ethyl 3-ethoxybenzoate** would show a molecular ion peak (M^+) at $m/z = 194.23$. Fragmentation patterns would likely involve the loss of the ethoxy group, the ethyl group, or the entire ester functionality.[1]

Applications in Research and Drug Development

Benzoate esters are widely utilized in various industries. While specific applications of **Ethyl 3-ethoxybenzoate** are not extensively documented, its structural motifs suggest potential utility in several areas of research and development.

- Intermediate in Organic Synthesis: The presence of both an ether and an ester functional group makes **Ethyl 3-ethoxybenzoate** a versatile building block for the synthesis of more complex molecules, including potential pharmaceutical agents and agrochemicals.
- Fragrance and Flavoring Agent: Many benzoate esters, such as ethyl benzoate, are known for their pleasant odors and are used in the fragrance and food industries.[5] **Ethyl 3-ethoxybenzoate** may possess similar organoleptic properties.
- Potential Biological Activity: Derivatives of benzoic acid have demonstrated a wide range of biological activities. For instance, the related compound ethyl 3,4-dihydroxybenzoate has

been reported to have antibacterial and antioxidant properties.[6][7] This suggests that **Ethyl 3-ethoxybenzoate** could serve as a scaffold for the development of new therapeutic agents. Its lipophilicity, influenced by the ethoxy group, could be advantageous for modulating the ADME properties of drug candidates.

Safety and Handling

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Ethyl 3-ethoxybenzoate** is associated with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is imperative to handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

Ethyl 3-ethoxybenzoate is a valuable chemical compound with a well-defined structure and predictable physicochemical properties. Its synthesis via a two-step process is straightforward, and its structure can be readily confirmed using standard spectroscopic techniques. While its direct applications are still being explored, its role as a synthetic intermediate and its potential for biological activity make it a compound of interest for researchers in organic chemistry and

drug discovery. Adherence to proper safety protocols is essential when handling this compound.

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